

Spectroscopic properties of cubane-type [Fe₄S₄] clusters

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Compound of Interest

Compound Name: [Fe₄S₄] cluster

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An In-depth Technical Guide to the Spectroscopic Properties of Cubane-Type **[Fe₄S₄] Clusters**

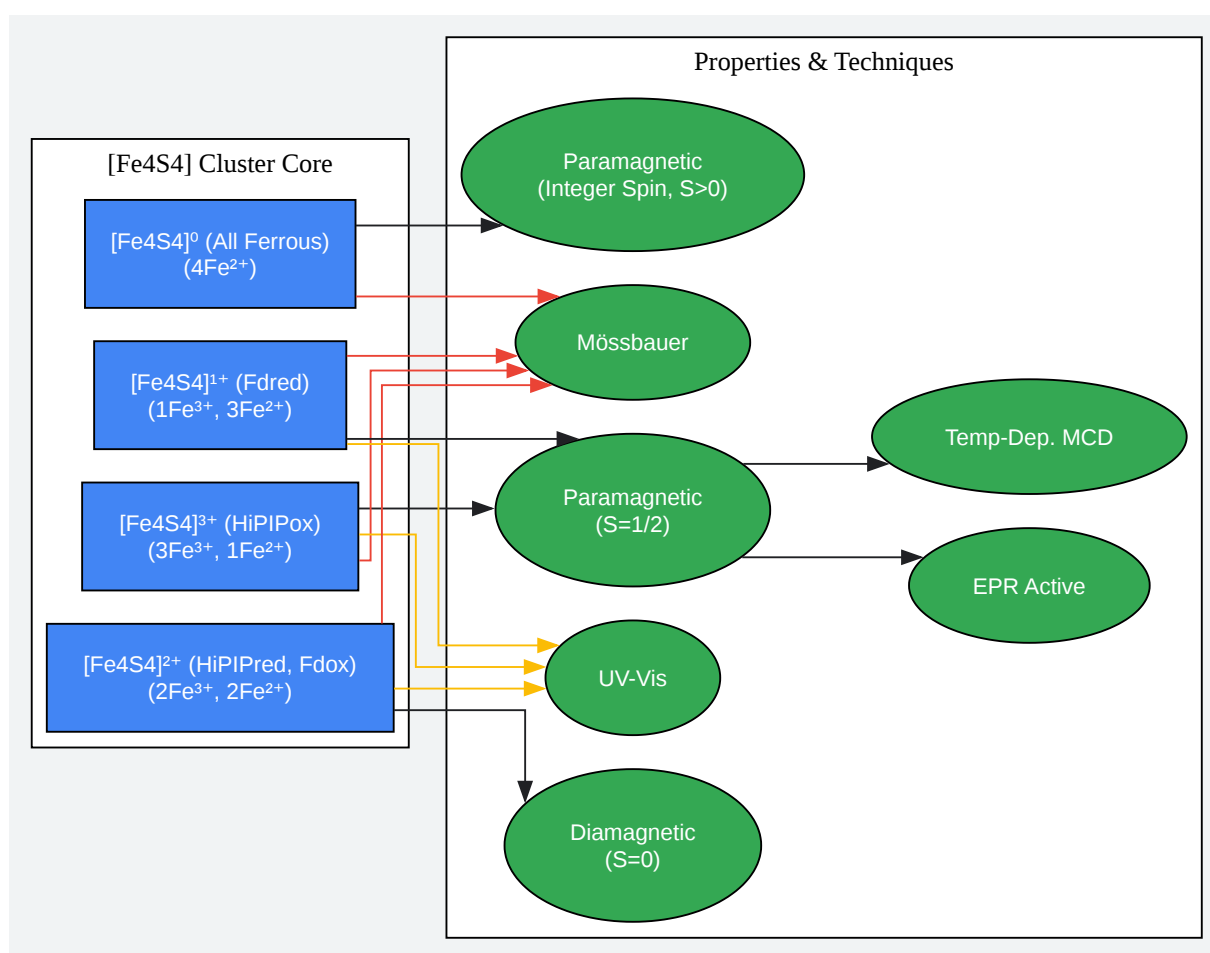
Introduction

Iron-sulfur (Fe-S) clusters are ancient and ubiquitous inorganic cofactors essential for a myriad of biological processes, including electron transfer, substrate binding and activation, and environmental sensing. Among the various types of Fe-S clusters, the cubane-type [Fe₄S₄] core is one of the most common. These clusters consist of four iron atoms and four sulfide ions arranged at the vertices of a distorted cube. Typically, the iron atoms are coordinated by cysteine residues from the protein backbone. The ability of the **[Fe₄S₄] cluster** to exist in multiple stable oxidation states is central to its functional diversity.

This technical guide provides a comprehensive overview of the key spectroscopic techniques used to characterize the electronic and geometric structures of **[Fe₄S₄] clusters**. It is intended for researchers, scientists, and drug development professionals who study iron-sulfur proteins. We will delve into the principles, experimental protocols, and data interpretation for Mössbauer, Electron Paramagnetic Resonance (EPR), Nuclear Magnetic Resonance (NMR), and various optical spectroscopies.

Oxidation States and Spectroscopic Fingerprints

The $[\text{Fe}_4\text{S}_4]$ core can access several oxidation states, most commonly $[\text{Fe}_4\text{S}_4]^{1+}$, $[\text{Fe}_4\text{S}_4]^{2+}$, and $[\text{Fe}_4\text{S}_4]^{3+}$. Each state possesses a unique electronic structure, which gives rise to distinct spectroscopic signatures. An all-ferrous $[\text{Fe}_4\text{S}_4]^0$ state has also been characterized, notably in the nitrogenase iron protein. The relationship between these states and their characteristic spectroscopic properties is a cornerstone of their study.



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Caption: Oxidation states of **[Fe₄S₄]** clusters and relevant spectroscopic techniques.

Mössbauer Spectroscopy

⁵⁷Fe Mössbauer spectroscopy is a powerful technique for probing the iron centers in Fe-S clusters. It provides detailed information on oxidation states, spin states, and the ligation environment of the iron atoms.^[1] The key parameters derived from Mössbauer spectra are the isomer shift (δ) and the quadrupole splitting (ΔE_Q).

- **Isomer Shift (δ):** This parameter is sensitive to the s-electron density at the nucleus and is therefore indicative of the iron oxidation state. Higher positive values of δ correspond to lower s-electron density, characteristic of more reduced iron centers (Fe²⁺).
- **Quadrupole Splitting (ΔE_Q):** This arises from the interaction between the nuclear quadrupole moment and the electric field gradient at the nucleus. It provides information about the symmetry of the electron distribution and the coordination geometry around the iron atom.

Experimental Protocol: ⁵⁷Fe Mössbauer Spectroscopy

- **Sample Preparation:** For biological samples, enrichment with the ⁵⁷Fe isotope is essential.^[1] This is typically achieved by expressing the protein in a minimal medium supplemented with ⁵⁷FeCl₃. The purified protein is then concentrated to >1 mM in a suitable buffer and transferred to a Mössbauer sample cup.
- **Data Acquisition:** The sample is frozen in liquid nitrogen and placed in a cryostat. Spectra are recorded at various temperatures (typically 4.2 K to 200 K) and, if necessary, in the presence of applied magnetic fields.^[2]
- **Data Analysis:** The resulting spectrum is fitted with theoretical lines (typically Lorentzian) to extract the isomer shift (δ) and quadrupole splitting (ΔE_Q) parameters for each distinct iron site.^[2]

Data Presentation: Mössbauer Parameters for [Fe₄S₄] Clusters

Cluster State	Formal Oxidation States	Spin State (S)	Isomer Shift (δ) at ~77K (mm/s)	Quadrupole Splitting (ΔE_Q) (mm/s)	Reference
[Fe4S4] ³⁺	3 Fe ³⁺ , 1 Fe ²⁺	1/2	~-0.30 - 0.45	~-0.50 - 1.20	[3]
[Fe4S4] ²⁺	2 Fe ³⁺ , 2 Fe ²⁺	0	~-0.42 - 0.47	~-1.00 - 1.30	[4]
[Fe4S4] ¹⁺	1 Fe ³⁺ , 3 Fe ²⁺	1/2, 3/2	~-0.45 - 0.60	~-0.80 - 1.50	[5]
[Fe4S4] ⁰	4 Fe ²⁺	4	~-0.65 - 0.70	Variable, complex spectra	[6]

Note: Values are approximate and can vary depending on the specific protein environment and experimental conditions.

Electron Paramagnetic Resonance (EPR) Spectroscopy

EPR spectroscopy is a highly sensitive technique for detecting and characterizing species with unpaired electrons (i.e., paramagnetic species).[\[7\]](#) For **[Fe4S4] clusters**, it is invaluable for studying the S=1/2 [Fe4S4]¹⁺ and [Fe4S4]³⁺ states, while the S=0 [Fe4S4]²⁺ state is EPR-silent.[\[3\]](#) The EPR spectrum provides g-values, which are characteristic of the electronic structure of the paramagnetic center.

Experimental Protocol: EPR Spectroscopy

- **Sample Preparation:** A solution of the purified protein (~0.1-1.0 mM) is placed in a quartz EPR tube.
- **Data Acquisition:** The sample is flash-frozen in liquid nitrogen to produce a glass. EPR spectra are recorded at cryogenic temperatures (typically < 20 K) to ensure slow electron spin relaxation. Continuous-wave (CW) EPR is the most common method.[\[7\]](#)

- **Data Analysis:** The spectrum is analyzed to determine the principal components of the g-tensor (g_x , g_y , g_z). The shape and g-values of the signal serve as a fingerprint for the specific paramagnetic cluster.^[7]

Data Presentation: EPR g-Values for [Fe₄S₄] Clusters

Cluster State	Spin State (S)	Typical g-values	Characteristics	Reference
[Fe ₄ S ₄] ³⁺	1/2	$g_{avg} > 2.0$	Rhombic signal, $g > 2.01$	^[8]
[Fe ₄ S ₄] ¹⁺	1/2	$g \approx 2.06, 1.93, 1.88$	Rhombic signal, $g_{avg} < 2.0$	^[5]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides information on the structure and dynamics of proteins in solution.^[9] For proteins containing paramagnetic centers like [Fe₄S₄]¹⁺ and [Fe₄S₄]³⁺ clusters, the unpaired electrons dramatically affect the NMR spectra. Nuclei close to the cluster experience large hyperfine shifts and rapid relaxation, making them difficult to detect with standard experiments.^[10] However, these paramagnetic effects can also be exploited. The contact shift, which is a component of the hyperfine shift, provides detailed information about the distribution of unpaired electron spin density on the atoms of the coordinating ligands.^{[10][11]}

Experimental Protocol: Paramagnetic NMR Spectroscopy

- **Sample Preparation:** The protein sample must be highly pure and concentrated. Isotopic labeling (e.g., ¹³C, ¹⁵N) is often required for resonance assignment.^[9]
- **Data Acquisition:** A suite of specialized 1D and 2D NMR experiments are used. These include experiments with very short relaxation delays and pulse sequences optimized for rapidly relaxing signals.^[12] Spectra are often recorded at various temperatures to analyze the temperature dependence of the hyperfine shifts.^[9]
- **Data Analysis:** The primary goal is the assignment of resonances, particularly for the cysteine residues ligating the cluster. The pattern of hyperfine shifts can be used to

understand the electronic structure of the cluster and its interaction with the protein environment.

Optical Spectroscopy: Absorption, CD, and MCD

Optical spectroscopy techniques probe the electronic transitions within the Fe-S cluster.

- **UV-Visible (UV-Vis) Absorption Spectroscopy:** Fe-S clusters exhibit broad, relatively featureless absorption bands in the visible region (300-600 nm) due to ligand-to-metal charge transfer (LMCT) transitions ($S \rightarrow Fe$). The position and intensity of these bands are characteristic of the cluster type and oxidation state.[\[3\]](#)
- **Circular Dichroism (CD):** CD spectroscopy measures the differential absorption of left and right circularly polarized light. For Fe-S clusters, which are intrinsically chiral or are bound in a chiral protein environment, CD spectra often show more resolved features than absorption spectra.[\[13\]](#)[\[14\]](#)
- **Magnetic Circular Dichroism (MCD):** MCD is an exceptionally powerful technique for studying Fe-S clusters.[\[15\]](#)[\[16\]](#) It measures CD induced by a strong magnetic field. MCD spectra are highly structured and serve as excellent fingerprints for cluster type and oxidation state.[\[16\]](#) [\[17\]](#) For paramagnetic clusters, the MCD signal intensity is temperature-dependent, which can be used to confirm the spin state.[\[18\]](#)

Experimental Protocol: Optical Spectroscopy

- **Sample Preparation:** Protein solutions are prepared in a suitable buffer in a quartz cuvette. For CD/MCD, a buffer that does not have a high absorbance in the region of interest is required. For low-temperature MCD, a glassing agent (e.g., glycerol) is added.
- **Data Acquisition:**
 - **UV-Vis:** Spectra are recorded on a standard spectrophotometer.
 - **CD:** Spectra are recorded on a spectropolarimeter.
 - **MCD:** The sample is placed in a cryostat with superconducting magnet capabilities within a spectropolarimeter. Spectra are recorded at low temperatures (e.g., 1.5 - 50 K) and high

magnetic fields (e.g., up to 5 T).[18]

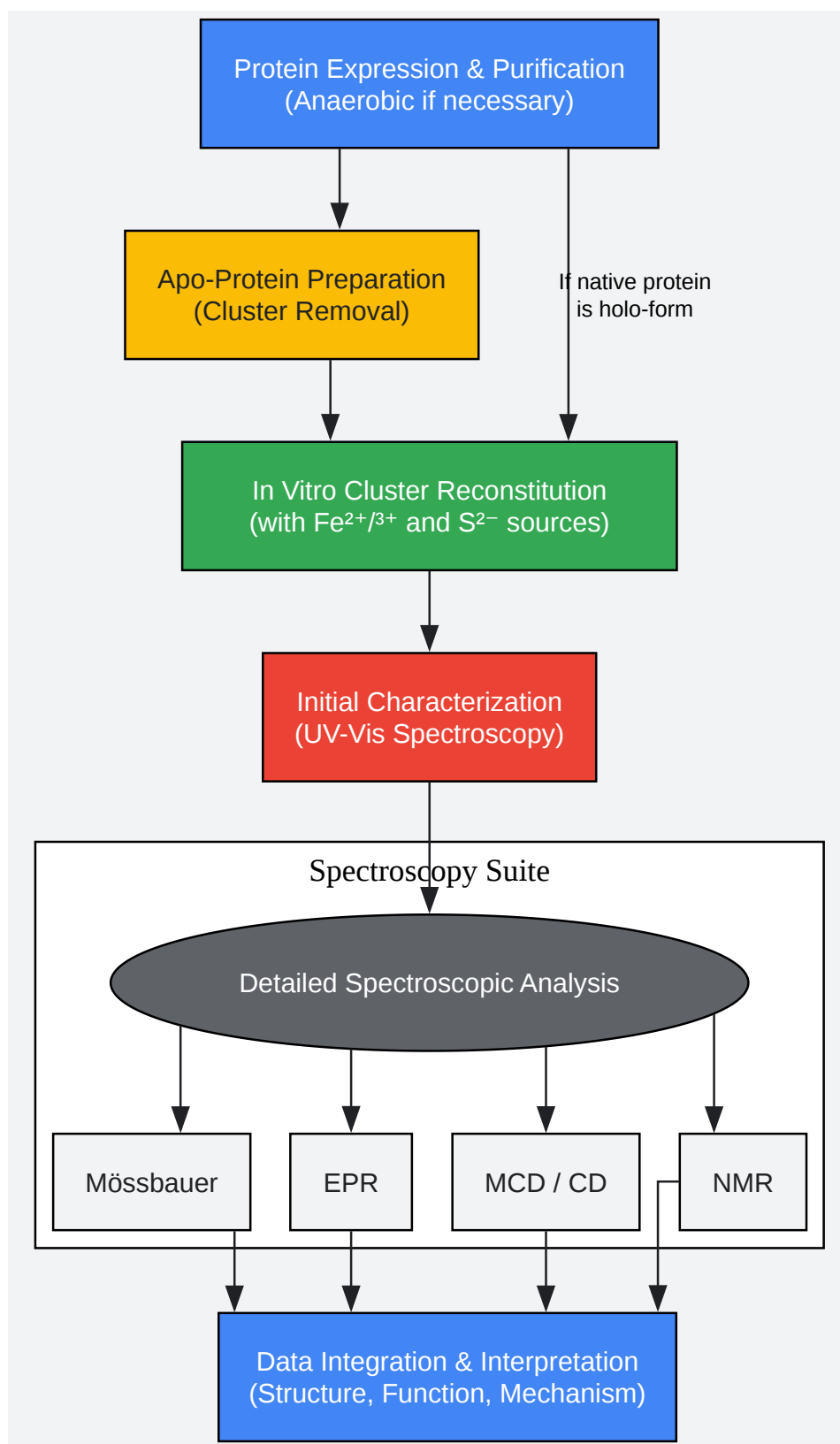
- Data Analysis: The spectra are analyzed for characteristic peaks, troughs, and crossover points that identify the cluster state.

Data Presentation: Optical Properties of [Fe₄S₄] Clusters

Cluster State	UV-Vis λ _{max} (nm)	Key CD/MCD Features	Reference
[Fe ₄ S ₄] ³⁺	~390	Highly structured, temperature-dependent MCD spectrum.	[3]
[Fe ₄ S ₄] ²⁺	~420	Generally broad absorption. MCD spectrum is temperature-independent.	[13][19]
[Fe ₄ S ₄] ¹⁺	Broad, weak absorption	Features are less intense than the oxidized states. Temperature-dependent MCD.	[3]

Experimental and Analytical Workflow

The characterization of an **[Fe₄S₄] cluster** in a protein typically follows a multi-faceted approach, integrating biochemical and spectroscopic methods. A generalized workflow is outlined below.



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Caption: A generalized experimental workflow for characterizing [Fe₄S₄] clusters.

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References

- 1. Characterization of Fe-S Clusters in Proteins by Mössbauer Spectroscopy | Springer Nature Experiments [experiments.springernature.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. mdpi.com [mdpi.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. researchgate.net [researchgate.net]
- 6. pnas.org [pnas.org]
- 7. Characterization of Paramagnetic Iron-Sulfur Clusters Using Electron Paramagnetic Resonance Spectroscopy - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. EPR analysis of multiple forms of [4Fe-4S](3+) clusters in HiPIPs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. NMR spectroscopic studies of paramagnetic proteins: iron-sulfur proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. MR - The long-standing relationship between paramagnetic NMR and iron-sulfur proteins: the mitoNEET example. An old method for new stories or the other way around? [mr.copernicus.org]
- 11. Two-dimensional NMR investigation of iron-sulfur cluster electronic and molecular structure of oxidized Clostridium pasteurianum ferredoxin. Interpretability of contact shifts in terms of cysteine orientation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Paramagnetic NMR to study iron sulfur proteins: ¹³C detected experiments illuminate the vicinity of the metal center - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Spectroscopic and Functional Characterization of Iron-Sulfur Cluster-Bound Forms of Azotobacter vinelandii NifHscA - PMC [pmc.ncbi.nlm.nih.gov]
- 14. Circular dichroism and magnetic circular dichroism of iron-sulfur proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. pnas.org [pnas.org]

- [16. Cluster characterization in iron-sulfur proteins by magnetic circular dichroism - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [17. Cluster characterization in iron-sulfur proteins by magnetic circular dichroism - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [18. Low-temperature magnetic circular dichroism spectra and magnetisation curves of 4Fe clusters in iron-sulphur proteins from Chromatium and Clostridium pasteurianum - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [19. researchgate.net \[researchgate.net\]](#)
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